

# 2-Methoxyquinoline-6-carbonitrile molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methoxyquinoline-6-carbonitrile

Cat. No.: B3044013

[Get Quote](#)

## An In-depth Technical Guide on 2-Methoxyquinoline-6-carbonitrile

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of a compound is paramount. This document provides a concise summary of the molecular formula and weight for **2-Methoxyquinoline-6-carbonitrile**, a heterocyclic compound of interest in various research domains, including antimicrobial and anticancer studies.<sup>[1]</sup>

## Physicochemical Data

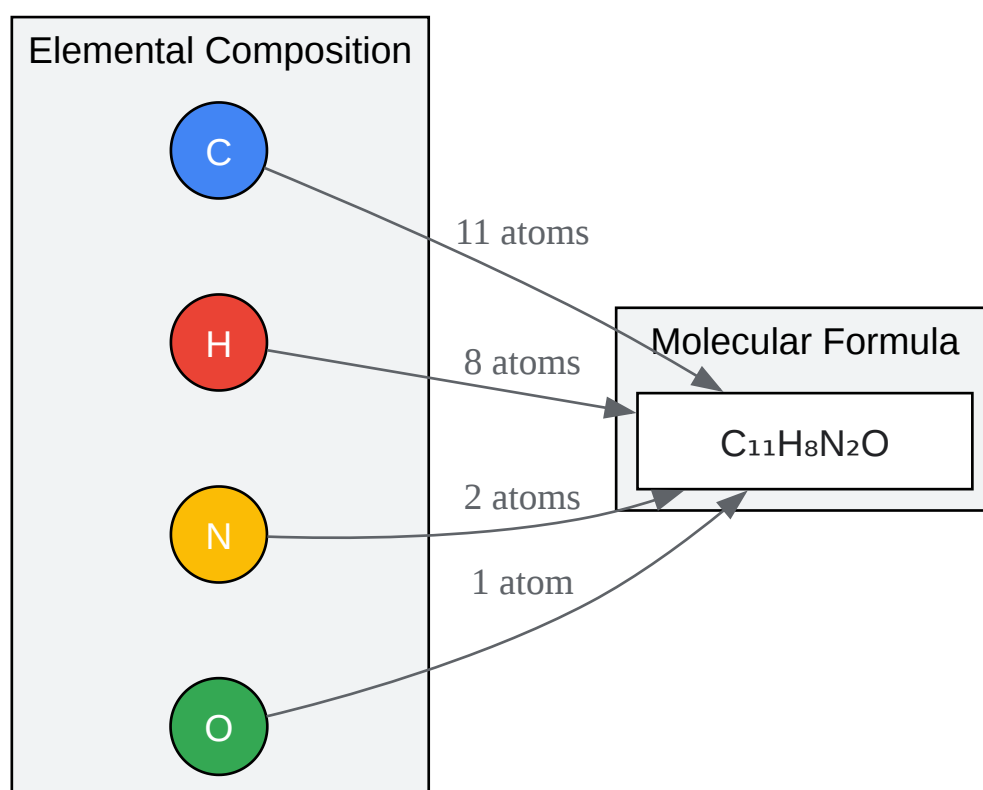
The structural characteristics of **2-Methoxyquinoline-6-carbonitrile**, specifically the placement of a methoxy group at the second position and a cyano group at the sixth, contribute to its distinct biological activities.<sup>[1]</sup> Its fundamental molecular properties are detailed below.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>8</sub> N <sub>2</sub> O	PubChem <sup>[2]</sup> , Santa Cruz Biotechnology <sup>[3]</sup> , Benchchem <sup>[1]</sup>
Molecular Weight	184.19 g/mol	PubChem <sup>[2]</sup>
184.20 g/mol	Santa Cruz Biotechnology <sup>[3]</sup> , Benchchem <sup>[1]</sup>	
184.19400 g/mol	ECHEMI <sup>[4]</sup>	

The slight variation in molecular weight values across different databases is attributable to differences in computational methods and the isotopic masses used in the calculations.

## Logical Relationship of Molecular Components

The following diagram illustrates the elemental composition that constitutes the molecular formula of **2-Methoxyquinoline-6-carbonitrile**.



[Click to download full resolution via product page](#)

Caption: Elemental components of **2-Methoxyquinoline-6-carbonitrile**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Methoxyquinoline-6-carbonitrile | 99471-68-8 | Benchchem [benchchem.com]
- 2. 2-Methoxyquinoline-6-carbonitrile | C11H8N2O | CID 20158979 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbio.cn [scbio.cn]
- 4. echemi.com [echemi.com]
- To cite this document: BenchChem. [2-Methoxyquinoline-6-carbonitrile molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3044013#2-methoxyquinoline-6-carbonitrile-molecular-weight-and-formula]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)